

Application Notes and Protocols for Sodium Trimetaphosphate (STMP) in Textile Finishing

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Sodium trimetaphosphate*

Cat. No.: *B031181*

[Get Quote](#)

Introduction

Sodium trimetaphosphate (STMP), a cyclic polyphosphate, presents a promising, non-toxic, and cost-effective crosslinking agent for modifying cellulosic fibers like cotton. Its application in textile finishing can significantly enhance various properties, including wrinkle resistance, flame retardancy, and dye fixation. These improvements stem from the ability of STMP to form stable covalent bonds with the hydroxyl groups of cellulose under specific conditions, creating a more resilient and functional fiber matrix. These application notes provide detailed protocols for utilizing STMP to achieve these enhanced textile properties, targeted at researchers and scientists in textile chemistry and material science.

Mechanism of Action: Crosslinking of Cellulose

Under alkaline conditions and heat, the cyclic structure of **sodium trimetaphosphate** opens, making it reactive towards the hydroxyl groups present in cellulose chains. This reaction results in the formation of phosphate ester bridges between adjacent cellulose molecules. This crosslinking network restricts the movement of the polymer chains, which is the fundamental mechanism behind the observed improvements in wrinkle recovery and dimensional stability. In the context of flame retardancy, the introduced phosphorus acts as a condensed-phase flame retardant. Upon heating, it promotes the dehydration of cellulose to form char, which acts as a thermal barrier, reducing the release of flammable volatiles.

Application 1: Wrinkle Resistance Finishing of Cotton Fabric

This protocol details the "pad-dry-cure" method for applying STMP to cotton fabric to improve its wrinkle recovery properties.

Materials and Equipment:

- Scoured and bleached 100% cotton fabric
- **Sodium trimetaphosphate (STMP)**
- Sodium hydroxide (NaOH)
- A laboratory padding machine with two rollers
- A drying oven
- A curing oven
- Standard laboratory glassware and stirring equipment

Experimental Protocol:

- Preparation of the Finishing Solution:
 - Prepare an aqueous solution of STMP at a concentration of 8% (w/v).
 - Adjust the pH of the solution to 10.5 using a 5% (w/v) sodium hydroxide solution.
 - Stir the solution continuously for 15 minutes to ensure homogeneity.
- Padding:
 - Immerse the cotton fabric sample in the prepared STMP solution.
 - Pass the saturated fabric through the nip of the laboratory padding machine to achieve a wet pick-up of 80-90%.

- Drying:
 - Immediately dry the padded fabric in a pre-heated oven at 85°C for 5 minutes.
- Curing:
 - Transfer the dried fabric to a curing oven and cure at 160°C for 5 minutes. This step facilitates the crosslinking reaction between STMP and the cellulose fibers.
- Washing and Drying:
 - After curing, thoroughly wash the fabric with water to remove any unreacted chemicals.
 - Finally, air-dry the treated fabric.

Expected Results:

The STMP-treated cotton fabric is expected to exhibit a significant increase in its wrinkle recovery angle (WRA). While untreated cotton typically has a WRA of around 130-150 degrees, the treated fabric can achieve a WRA exceeding 270 degrees.^[1] However, the crosslinking process may lead to a slight decrease in the tensile and tear strength of the fabric.

Application 2: Flame Retardant Finishing of Cotton Fabric

This protocol outlines the application of STMP, in conjunction with a nitrogen-containing compound like urea, to impart flame retardant properties to cotton fabric. The combination of phosphorus (from STMP) and nitrogen often exhibits a synergistic effect in flame retardancy.

Materials and Equipment:

- Scoured and bleached 100% cotton fabric
- **Sodium trimetaphosphate (STMP)**
- Urea
- A laboratory padding machine

- A drying oven
- A curing oven
- Standard laboratory glassware

Experimental Protocol:

- Preparation of the Finishing Solution:
 - Prepare an aqueous solution containing 15% (w/v) STMP and 10% (w/v) urea.
 - Stir the solution until all components are fully dissolved.
- Padding:
 - Immerse the cotton fabric in the finishing solution.
 - Pass the fabric through the padding machine to achieve a wet pick-up of 80-90%.
- Drying:
 - Dry the impregnated fabric in an oven at 90°C for 5 minutes.
- Curing:
 - Cure the dried fabric at 170°C for 3 minutes to facilitate the reaction and fixation of the flame retardant.
- Washing and Drying:
 - Thoroughly rinse the treated fabric with water to remove any unreacted chemicals.
 - Air-dry the finished fabric.

Expected Results:

The flame retardancy of the treated fabric can be assessed by measuring its Limiting Oxygen Index (LOI), which is the minimum oxygen concentration required to support combustion.

Untreated cotton has an LOI of approximately 18-20%.[\[2\]](#)[\[3\]](#) After treatment with the STMP/urea formulation, the LOI is expected to increase significantly, potentially reaching values above 27%, classifying the material as flame-retardant.[\[2\]](#)

Application 3: Enhancing Dye Fixation on Cotton Fabric

STMP can be used to modify the surface of cotton fibers, introducing phosphate groups that can act as sites for dye fixation, particularly for cationic dyes, or improve the fixation of reactive dyes under certain conditions.

Materials and Equipment:

- Scoured and bleached 100% cotton fabric
- **Sodium trimetaphosphate (STMP)**
- Sodium carbonate (Na_2CO_3)
- Reactive dye
- A laboratory padding machine or dyeing apparatus
- A drying and curing oven

Experimental Protocol:

- Pre-treatment with STMP:
 - Prepare a 5% (w/v) aqueous solution of STMP.
 - Adjust the pH to 11 with sodium carbonate.
 - Impregnate the cotton fabric with the STMP solution using a padding machine to a wet pick-up of 80-90%.
 - Dry the fabric at 80°C for 5 minutes and then cure at 150°C for 3 minutes.

- Thoroughly wash the fabric to remove unreacted STMP.
- Dyeing:
 - Prepare a dye bath with the desired concentration of reactive dye.
 - Carry out the dyeing process according to the dye manufacturer's recommendations for temperature and time. Due to the pre-treatment, the requirement for salt as an electrolyte may be reduced.
- Washing and Drying:
 - After dyeing, rinse the fabric thoroughly to remove unfixed dye.
 - Soap the fabric at a high temperature to ensure good wash fastness.
 - Finally, dry the dyed fabric.

Expected Results:

The pre-treatment with STMP is expected to increase the dye fixation rate. This can be quantified by measuring the color strength (K/S values) of the dyed fabric, which should be higher for the STMP-treated fabric compared to a conventionally dyed sample. The improved dye fixation also leads to better wash fastness properties.

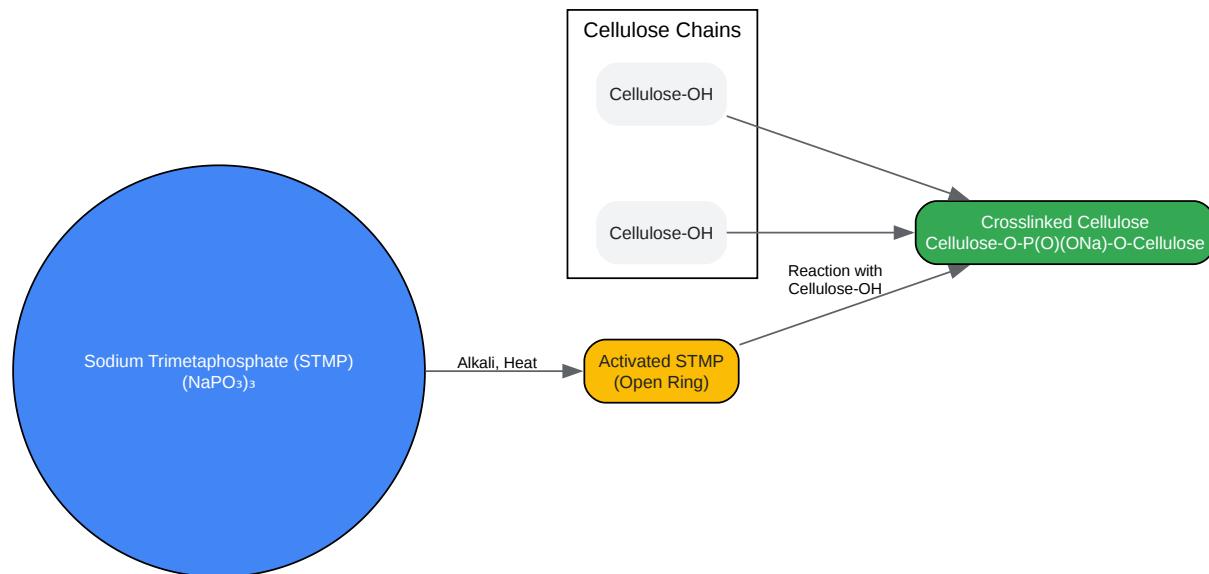
Quantitative Data Summary

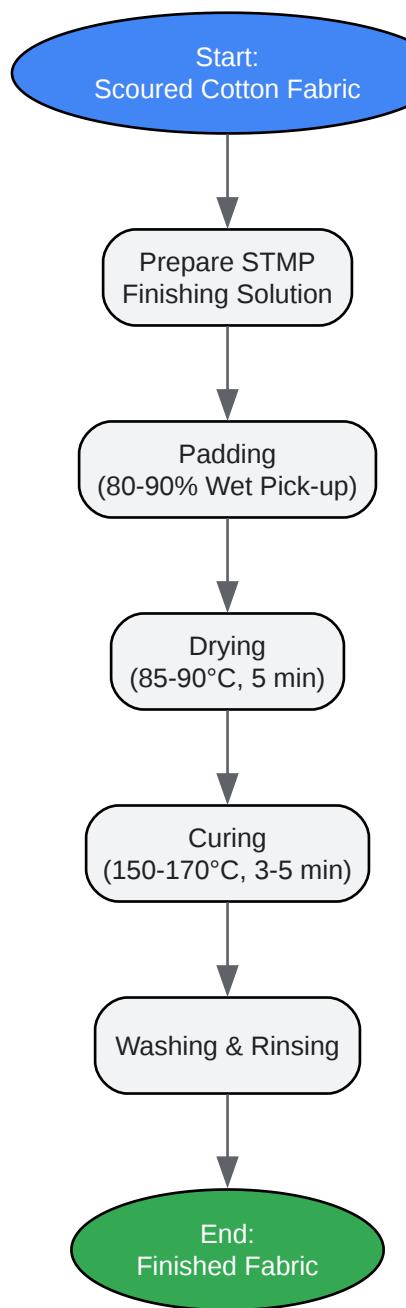
The following table summarizes the expected improvements in cotton fabric properties after treatment with **sodium trimetaphosphate**, based on literature values for similar phosphorus-based finishing agents.

Property	Untreated Cotton	STMP-Treated Cotton (Expected)
Wrinkle Recovery Angle (WRA) (°)	130 - 150	> 270[1]
Tensile Strength Retention (%)	100	60 - 70[1]
Limiting Oxygen Index (LOI) (%)	18 - 20[2][3]	> 27[2]
Char Length (Vertical Flame Test) (mm)	Complete Burn	< 100
Dye Fixation Rate (%)	60 - 70	> 85

Visualizations

The following diagrams illustrate the key processes and mechanisms described in these application notes.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. What is Limiting Oxygen Index (LOI) and why is it important? | HAVEP [havep.com]
- 3. What is the Limiting Oxygen Index (LOI) and why is it important? - Van Heurck [vanheurck.com]
- To cite this document: BenchChem. [Application Notes and Protocols for Sodium Trimetaphosphate (STMP) in Textile Finishing]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b031181#utilizing-sodium-trimetaphosphate-in-textile-finishing-for-improved-properties>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com